

Stability and Storage of Methyl 1-hydroxycyclopropane-1-carboxylate: A Technical Guide

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Compound of Interest

Compound Name: *Methyl 1-hydroxycyclopropane-1-carboxylate*

Cat. No.: *B131274*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **Methyl 1-hydroxycyclopropane-1-carboxylate**. The information is intended to support researchers, scientists, and professionals involved in drug development and other chemical research applications where the integrity of this compound is critical.

Core Concepts of Stability

Methyl 1-hydroxycyclopropane-1-carboxylate possesses a unique structure, combining a strained cyclopropane ring, a tertiary alcohol, and a methyl ester. This combination of functional groups dictates its stability profile and potential degradation pathways. The primary factors influencing its stability are temperature, pH, and light exposure. Understanding these factors is crucial for maintaining the compound's purity and integrity during storage and handling.

Recommended Storage Conditions

To ensure the long-term stability of **Methyl 1-hydroxycyclopropane-1-carboxylate**, the following storage conditions are recommended based on available data from chemical suppliers.

Parameter	Recommended Condition	Citation
Temperature	2-8°C (Refrigerated)	[1][2]
Atmosphere	Sealed in a dry environment	[2]
Light	Protection from light is advisable	

While specific photostability data is not available, it is general good practice to store chemical compounds protected from light to prevent potential photodegradation.

Potential Degradation Pathways

Based on the chemical structure of **Methyl 1-hydroxycyclopropane-1-carboxylate**, several degradation pathways can be hypothesized. These include hydrolysis of the ester and reactions involving the strained cyclopropane ring.

Hydrolysis

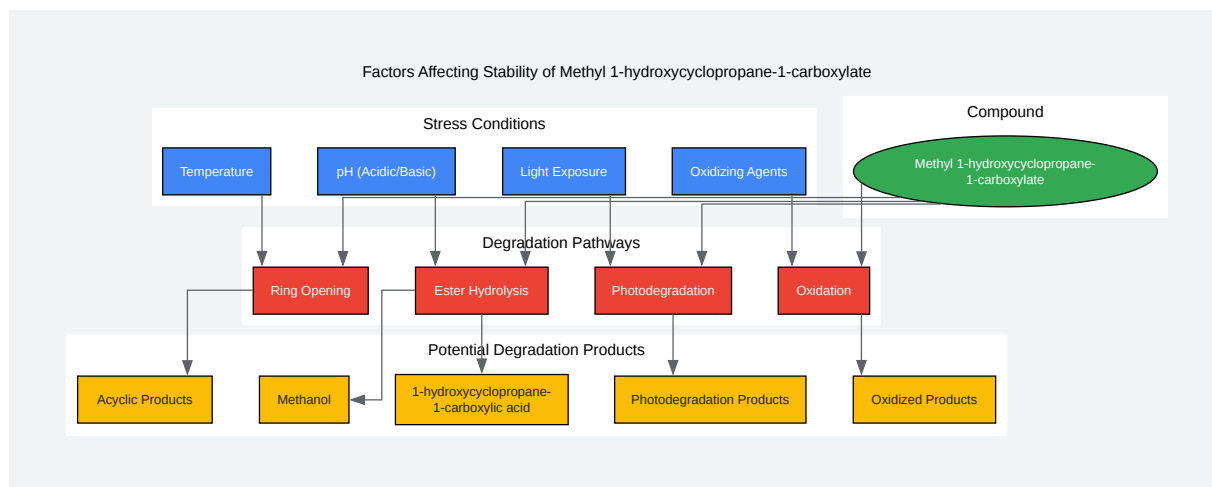
The ester functional group is susceptible to hydrolysis under both acidic and basic conditions.

- **Acid-Catalyzed Hydrolysis:** In the presence of acid, the carbonyl oxygen of the ester is protonated, making the carbonyl carbon more electrophilic and susceptible to nucleophilic attack by water. This reversible reaction yields 1-hydroxycyclopropane-1-carboxylic acid and methanol.
- **Base-Catalyzed Hydrolysis (Saponification):** Under basic conditions, a hydroxide ion directly attacks the carbonyl carbon. This is an irreversible reaction that produces the carboxylate salt of 1-hydroxycyclopropane-1-carboxylic acid and methanol.

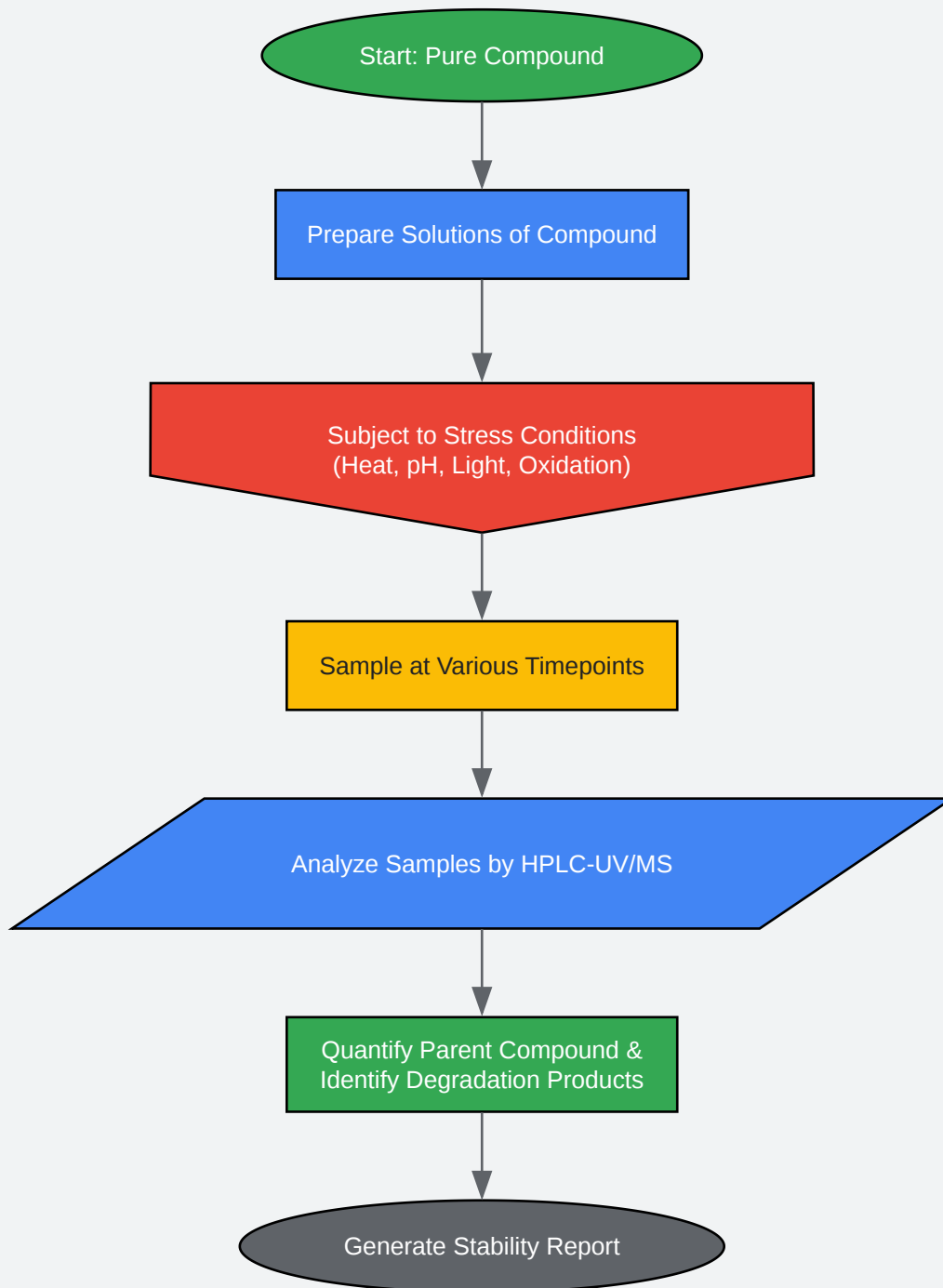
Ring Opening

The cyclopropane ring is strained and can be susceptible to opening under certain conditions, although it is generally more stable than cyclopropene derivatives. In the presence of strong acids or upon heating, the ring may open to form more stable acyclic products. The exact nature of these products would depend on the specific reaction conditions.

Below is a diagram illustrating the key factors that can influence the stability of **Methyl 1-hydroxycyclopropane-1-carboxylate** and lead to its degradation.



General Workflow for Stability Testing

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References

- 1. chemguide.co.uk [chemguide.co.uk]
- 2. Video: Hydrolysis of an Ester - Prep [jove.com]
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